

In-Depth Technical Guide to Diethyl 1,2-hydrazinededicarboxylate (CAS 4114-28-7)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diethyl 1,2-hydrazinededicarboxylate

Cat. No.: B1346693

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Diethyl 1,2-hydrazinededicarboxylate (CAS 4114-28-7), also known as diethyl hydrazodicarboxylate, is a chemical compound with the molecular formula $C_6H_{12}N_2O_4$. It is the diethyl ester of 1,2-hydrazinededicarboxylic acid. This document provides a comprehensive overview of its chemical structure, properties, synthesis, and known biological activities, based on currently available scientific literature. While the compound is utilized in organic synthesis, its biological profile is an area of ongoing investigation.

Chemical Structure and Properties

Diethyl 1,2-hydrazinededicarboxylate is a symmetrical molecule featuring a hydrazine core with ethoxycarbonyl groups attached to each nitrogen atom.

Chemical Structure:

Physicochemical Properties

A summary of the key physicochemical properties of **Diethyl 1,2-hydrazinededicarboxylate** is presented in the table below.

Property	Value	Reference
Molecular Formula	C ₆ H ₁₂ N ₂ O ₄	[1][2][3]
Molecular Weight	176.17 g/mol	[1][2][3]
Appearance	White crystalline solid/powder	[1]
Melting Point	131-133 °C (lit.)	[3][4]
Boiling Point	250 °C (lit.)	[3][4]
Density	1.324 g/cm ³	[5]
IUPAC Name	ethyl N-(ethoxycarbonylamino)carbamate	[1]
InChI	InChI=1S/C ₆ H ₁₂ N ₂ O ₄ /c1-3-11-5(9)7-8-6(10)12-4-2/h3-4H2,1-2H3,(H,7,9)(H,8,10)	[1][2]
InChIKey	JXMLAPZRDDWRRV-UHFFFAOYSA-N	[1][2]
SMILES	CCOC(=O)NNC(=O)OCC	[2]

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **Diethyl 1,2-hydrazinedicarboxylate**.

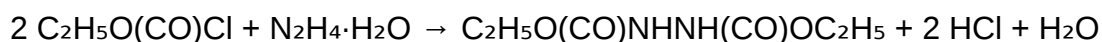
Spectroscopic Data	Details
¹ H NMR	Data available.
¹³ C NMR	Data available.
Infrared (IR)	Data available (FTIR, ATR-IR).
Mass Spectrometry (MS)	Data available (GC-MS, Electron Ionization).[2]

Experimental Protocols

Synthesis of Diethyl 1,2-hydrazinedicarboxylate

A common method for the synthesis of **Diethyl 1,2-hydrazinedicarboxylate** involves the reaction of hydrazine hydrate with ethyl chloroformate.

Reaction:



Experimental Procedure:

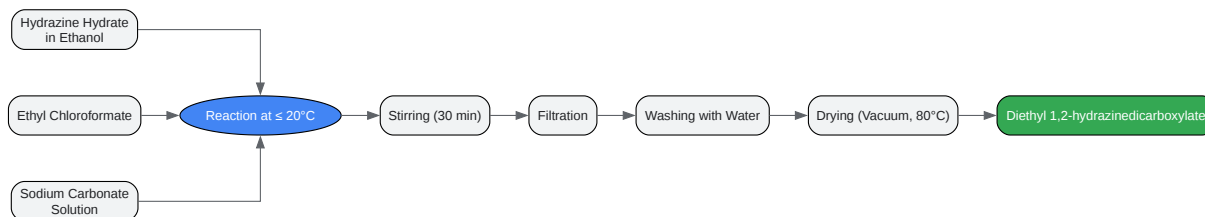
- A solution of 85% hydrazine hydrate in 95% ethanol is prepared in a reaction vessel equipped with a stirrer and cooling system.
- The solution is cooled to approximately 10 °C.
- Ethyl chloroformate and a solution of sodium carbonate are added dropwise simultaneously with vigorous stirring. The rate of addition is controlled to maintain a slight excess of ethyl chloroformate and to keep the reaction temperature at or below 20 °C.
- After the addition is complete, the reaction mixture is stirred for an additional 30 minutes.
- The resulting precipitate is collected by filtration.
- The solid product is washed thoroughly with water.
- The final product is dried under vacuum at 80 °C.

This procedure typically yields **Diethyl 1,2-hydrazinedicarboxylate** as a white solid.

Mandatory Visualizations

Synthesis Workflow

The following diagram illustrates the key steps in the synthesis of **Diethyl 1,2-hydrazinedicarboxylate**.



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Caption: Workflow for the synthesis of **Diethyl 1,2-hydrazinededicarboxylate**.

Biological Activity and Signaling Pathways

The biological activity of **Diethyl 1,2-hydrazinededicarboxylate** is not extensively documented in publicly available literature. While the broader class of compounds known as hydrazide-hydrazones has been reported to exhibit a range of biological activities, including antimicrobial properties, specific studies detailing the mechanism of action for **Diethyl 1,2-hydrazinededicarboxylate** are limited.

Some research suggests that **Diethyl 1,2-hydrazinededicarboxylate** can form complexes with metal ions, a characteristic that could potentially modulate its biological activity.^[5] There is also speculation about potential inhibitory effects on enzymes, though this requires further investigation.^[5]

At present, there are no described signaling pathways in which **Diethyl 1,2-hydrazinededicarboxylate** has been definitively shown to be involved. Therefore, a diagrammatic representation of its interaction with cellular signaling cascades cannot be provided. Further research is necessary to elucidate the specific biological targets and mechanisms of action of this compound.

Conclusion

Diethyl 1,2-hydrazinedicarboxylate is a well-characterized chemical compound with established synthetic routes. Its physical and chemical properties are well-documented, providing a solid foundation for its use in research and development. However, a significant knowledge gap exists regarding its specific biological activities and mechanisms of action. For drug development professionals, while the hydrazone scaffold holds promise, **Diethyl 1,2-hydrazinedicarboxylate** itself requires substantial further investigation to determine its therapeutic potential. Future research should focus on detailed in vitro and in vivo studies to identify its biological targets, elucidate any antimicrobial or other pharmacological effects, and explore its potential role in modulating cellular signaling pathways.

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References

- 1. 1,2-Hydrazinedicarboxylic acid, 1,2-diethyl ester | C₆H₁₂N₂O₄ | CID 77758 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. 1,2-Hydrazinedicarboxylic acid, diethyl ester [webbook.nist.gov]
- 3. chembk.com [chembk.com]
- 4. Diethyl 1,2-hydrazinedicarboxylate 97 4114-28-7 [sigmaaldrich.com]
- 5. Buy Diethyl 1,2-hydrazinedicarboxylate | 4114-28-7 [smolecule.com]
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